Application Note: High-Throughput Screening of 3-Chloro-6-cyclohexylpyridazine Derivatives

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Compound of Interest	
Compound Name:	*3-Chloro-6-cyclohexylpyridazine*
CAS No.:	*105538-78-1*
Cat. No.:	*B3375066*

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Abstract & Introduction

The pyridazine scaffold is recognized as a "privileged structure" in medicinal chemistry, serving as a bioisostere for phenyl and heteroaromatic rings in various FDA-approved therapeutics.[1] Specifically, **3-Chloro-6-cyclohexylpyridazine** represents a high-value intermediate. The 6-cyclohexyl moiety provides the necessary lipophilic bulk to occupy hydrophobic pockets (such as the ATP-binding site of protein kinases), while the 3-chloro position offers a reactive handle for rapid diversification via Nucleophilic Aromatic Substitution (

) or Buchwald-Hartwig cross-coupling.

This Application Note details a validated workflow for the high-throughput screening (HTS) of a targeted library derived from **3-Chloro-6-cyclohexylpyridazine**. We focus on two critical phases:

- Automated Parallel Synthesis: Generation of a 3-amino-6-cyclohexylpyridazine library.
- Biochemical Screening: A Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay designed to identify kinase inhibitors.

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Chemical Space & Library Design

Rational Design

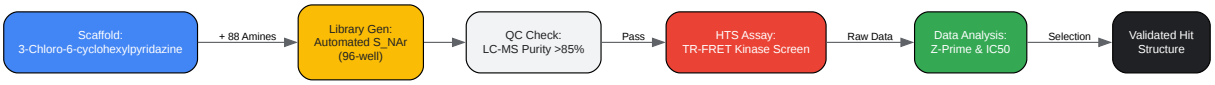
The core strategy involves displacing the chlorine atom at the C3 position with a diverse set of primary and secondary amines. This reaction exploits the electron-deficient nature of the pyridazine ring, which facilitates

reactions without the need for expensive transition metal catalysts in the primary screen.

- Core Scaffold: **3-Chloro-6-cyclohexylpyridazine** (CAS: 29046-52-4)
- Diversity Elements: 88 unique amines (aliphatic, aromatic, heterocyclic).
- Target Class: Serine/Threonine Kinases (e.g., CDK2, p38 MAPK) and Tyrosine Kinases.

Workflow Visualization

The following diagram outlines the integrated workflow from synthesis to hit validation.



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Figure 1: Integrated workflow for the synthesis and screening of pyridazine derivatives.

Protocol A: Automated Parallel Synthesis

Objective: To synthesize a 96-member library of 3-substituted-6-cyclohexylpyridazines.

Materials

- Scaffold: **3-Chloro-6-cyclohexylpyridazine** (0.2 M in DMSO).
- Reagents: Diverse Amine set (0.4 M in DMSO), DIPEA (Diisopropylethylamine).

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- Equipment: Liquid Handler (e.g., Tecan Freedom EVO or equivalent), 96-well reaction blocks (sealed), Heating block.

Step-by-Step Procedure

- Preparation: Load the liquid handler with the scaffold stock solution, amine source plates, and base (DIPEA).
- Dispensing:
  - Transfer 50 µL of Scaffold solution (10 µmol) into each well of the 96-well reaction block.
  - Transfer 50 µL of unique Amine solution (20 µmol, 2 equiv) into corresponding wells.
  - Add 10 µL of DIPEA (neat) to all wells to scavenge HCl.
- Reaction:
  - Seal the plate with a chemically resistant silicone mat.
  - Incubate at 100°C for 12 hours with orbital shaking (600 rpm). Note: The electron-deficient pyridazine ring facilitates substitution, but the cyclohexyl group adds steric bulk, necessitating heat.
- Work-up (Solid Phase Extraction):
  - Dilute reaction mixtures with 200 µL MeOH.
  - Pass through a pre-conditioned SCX (Strong Cation Exchange) cartridge plate.
  - Wash with MeOH (removes unreacted scaffold and non-basic impurities).
  - Elute products with 2.0 M Ammonia in MeOH.
- Finishing: Evaporate solvent using a centrifugal evaporator (Genevac). Re-suspend residue in 100% DMSO to a final concentration of 10 mM for the HTS assay.

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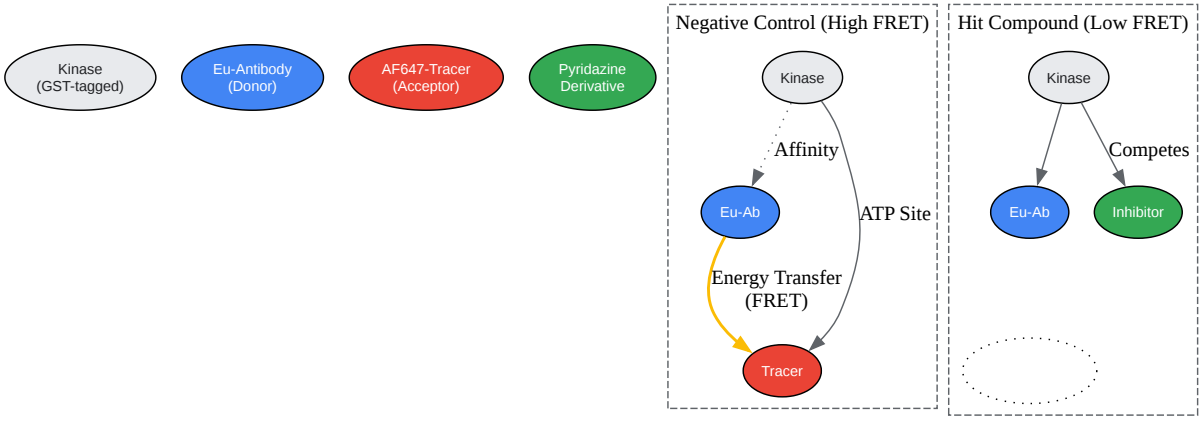
Protocol B: High-Throughput TR-FRET Kinase Assay

Objective: Screen the library for kinase inhibition using a LanthaScreen™ Eu Kinase Binding Assay (or equivalent TR-FRET format). This assay measures the displacement of a labeled tracer from the kinase active site.

Assay Principle

The assay utilizes a Europium-labeled anti-tag antibody (Donor) bound to the Kinase, and an AlexaFluor™ 647-labeled tracer (Acceptor) that binds to the ATP pocket.

- No Inhibitor: Tracer binds → High FRET signal.
- Inhibitor Present: Tracer displaced → Low FRET signal.



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Figure 2: TR-FRET Mechanism. Inhibitors displace the tracer, reducing the FRET signal.

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Experimental Procedure

- Plate Prep: Use white, low-volume 384-well plates (e.g., Corning 4513).
- Compound Addition:
  - Transfer 100 nL of library compounds (10 mM in DMSO) to assay wells using an acoustic dispenser (e.g., Echo 550).
  - Controls: Add 100 nL DMSO to Columns 1 and 2 (Max Signal). Add 100 nL Staurosporine (10 µM) to Columns 23 and 24 (Min Signal).
- Master Mix 1 (Kinase/Antibody):
  - Prepare Kinase (5 nM final) and Eu-anti-GST Antibody (2 nM final) in Kinase Buffer A.
  - Dispense 5 µL into all wells. Incubate 15 mins.
- Master Mix 2 (Tracer):
  - Prepare Kinase Tracer 236 (or specific tracer) at 4x the

    .
  - Dispense 5 µL into all wells.
- Incubation: Centrifuge plate (1000 rpm, 1 min) and incubate for 60 mins at Room Temperature in the dark.
- Read: Measure fluorescence on a multimode plate reader (e.g., EnVision).
  - Excitation: 337 nm.
  - Emission 1 (Donor): 620 nm.
  - Emission 2 (Acceptor): 665 nm.

Data Analysis & Hit Validation

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Data Calculation

Calculate the Emission Ratio (ER) for every well to normalize for well-to-well variability/quenching.

Calculate % Inhibition:

Quality Control (Z-Prime)

Verify assay robustness using the Z-Factor (

). A value

indicates an excellent assay.

Results Summary Table (Example Data)

Compound ID	R1 Substituent (Amine)	% Inhibition @ 10μM	Status
CP-001	Cyclopropylamine	12%	Inactive
CP-042	4-Aminopyridine	88%	HIT
CP-055	Morpholine	35%	Moderate
CP-089	Benzylamine	92%	HIT
Control	DMSO	0.5%	Valid

Interpretation: Compounds CP-042 and CP-089 show significant inhibition. The structure-activity relationship (SAR) suggests that aromatic amines (CP-042, CP-089) at the C3 position are preferred over aliphatic amines (CP-001) or saturated heterocycles (CP-055) for this specific kinase target. This aligns with the known ability of aromatic rings to engage in

-stacking interactions within the kinase hinge region.

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